

An In-depth Technical Guide to Levocabastine Hydrochloride: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Livostin*

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Introduction

Levocabastine hydrochloride is a potent and highly selective second-generation histamine H1 receptor antagonist.[1][2] It is primarily used for the topical treatment of allergic conjunctivitis and rhinitis, offering rapid and localized relief from symptoms such as itching, redness, and swelling.[3][4] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and pharmacological characteristics of levocabastine hydrochloride, intended to support research, drug development, and clinical application activities.

Chemical Structure and Identification

Levocabastine hydrochloride is the hydrochloride salt of levocabastine.[5] The chemical structure consists of a piperidine ring substituted with a methyl group and a phenyl-4-carboxylic

acid group, which is further N-substituted with a cyclohexyl ring bearing cyano and 4-fluorophenyl groups.

Table 1: Chemical Identification of Levocabastine Hydrochloride

Identifier	Value	Reference
IUPAC Name	(3S,4R)-1-[(1s,4R)-4-cyano-4-(4-fluorophenyl)cyclohexyl]-3-methyl-4-phenylpiperidine-4-carboxylic acid hydrochloride	[6]
CAS Number	79547-78-7	[6]
Molecular Formula	C ₂₆ H ₂₉ FN ₂ O ₂ · HCl	[7]
Molecular Weight	456.99 g/mol	[6][7]

Physicochemical Properties

The physicochemical properties of levocabastine hydrochloride are critical for its formulation, delivery, and pharmacokinetic profile.

Table 2: Physicochemical Properties of Levocabastine Hydrochloride

Property	Value	Reference
Melting Point	> 300°C	[8]
pKa ₁	3.1	[8]
pKa ₂	9.7	[8]
Solubility	Soluble in DMSO. Aqueous solutions can be prepared in buffers; solubility in PBS (pH 7.2) is approximately 0.33 mg/mL.	[6][9][10]
UV/Vis λ _{max}	261 nm	[9]

Pharmacological Properties

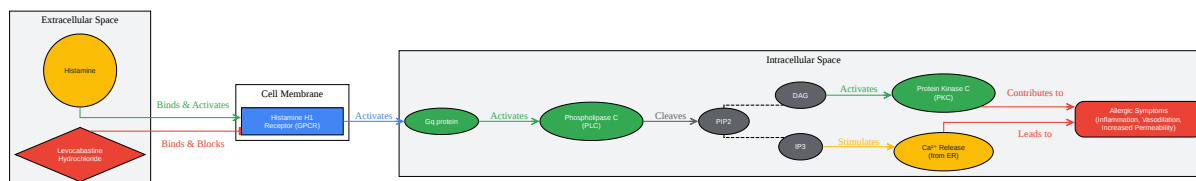
Levocabastine is a selective antagonist of the histamine H1 receptor, which mediates allergic responses.[1][3] Its high affinity and selectivity for the H1 receptor contribute to its efficacy and favorable safety profile, with minimal sedative effects due to its limited ability to cross the blood-brain barrier.[4][5]

Table 3: Pharmacological Properties of Levocabastine Hydrochloride

Property	Value	Reference
Mechanism of Action	Selective histamine H1 receptor antagonist. Competitively blocks histamine from binding to H1 receptors.	[3][11][12]
Receptor Binding Affinity (Ki)	H1 Receptor: 62.5 nM	[9]
Receptor Selectivity (Ki)	H2 Receptor: 23.5 μ M H3 Receptor: 1.94 μ M	[9]
Other Receptor Activity	Neurotensin receptor NTS ₂ antagonist (IC ₅₀ = 10 nM for rat receptor).	[2][9]

Histamine H1 Receptor Signaling Pathway

Levocabastine hydrochloride exerts its therapeutic effect by blocking the histamine H1 receptor, a G-protein coupled receptor (GPCR). Upon activation by histamine, the H1 receptor initiates a signaling cascade that leads to the classic symptoms of an allergic reaction. Levocabastine, as an antagonist, prevents this cascade.



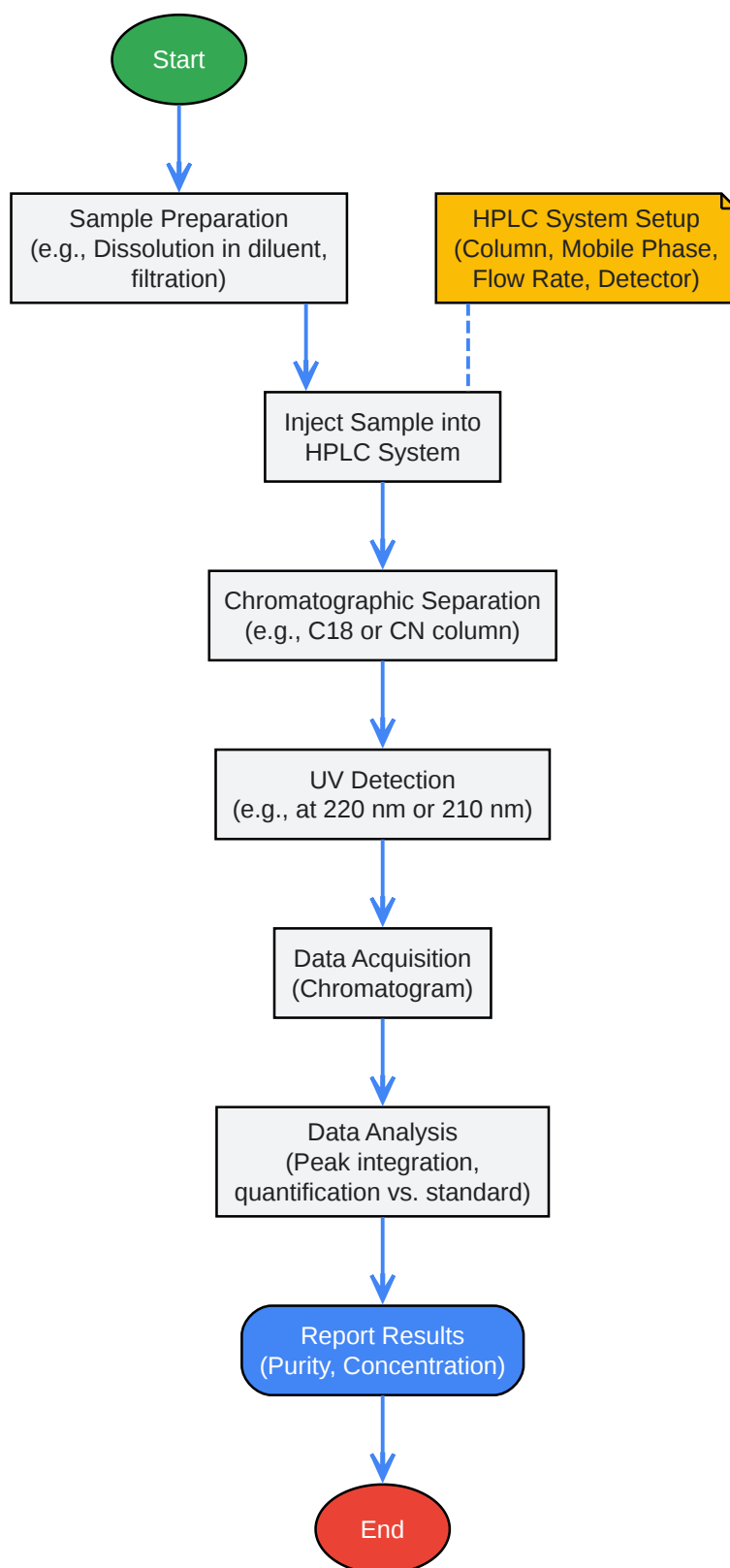
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Caption: Histamine H1 Receptor Signaling Pathway and Levocabastine Inhibition.

Experimental Protocols: Determination of Levocabastine Hydrochloride

The purity and concentration of levocabastine hydrochloride in bulk drug substances and pharmaceutical formulations are commonly determined using High-Performance Liquid Chromatography (HPLC). Below is a generalized experimental workflow based on established methods.^{[13][14][15][16]}

Experimental Workflow: HPLC Analysis of Levocabastine Hydrochloride



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Caption: Generalized workflow for HPLC analysis of Levocabastine HCl.

Detailed Methodologies:

- Method 1: Ion Pair HPLC for Eye Drops[\[13\]](#)
 - Column: Shimadzu ODS column (150 mm × 4.6 mm)
 - Mobile Phase: 22% acetonitrile and 78% 0.015 mmol·L⁻¹ Tetrabutylammonium hydrogen sulfate.
 - Flow Rate: Not specified.
 - Temperature: 25°C.
 - Detection: UV at 220 nm.
 - Application: Determination of levocabastine and related substances in eye drops.
- Method 2: Stability-Indicating RP-HPLC[\[15\]](#)
 - Column: Thermo Hypersil CPS (CN column) (150 mm, 4.6 mm i.d., 5 μm).
 - Mobile Phase: Ethanol–ammonium acetate (pH 3.0; 0.05 M) (40:60, v/v).
 - Flow Rate: 1.2 mL/min.
 - Temperature: 25°C.
 - Detection: UV at 210 nm.
 - Application: Quantitative determination of levocabastine HCl in bulk drugs and ophthalmic suspensions in the presence of degradation products.
- Method 3: Synthesis Purity Analysis[\[14\]](#)
 - Column: Acquity UPLC BEH Phenyl; 2.1 mm × 100 mm (1.7 μm).
 - Mobile Phase: (20/80) buffer: acetonitrile/buffer: 0.05 M Bu₄NHSO₄ solution.
 - Flow Rate: 0.5 mL/min.

- Temperature: 60°C.
- Detection: UV at 210 nm.
- Application: Purity analysis during chemical synthesis.

Conclusion

Levocabastine hydrochloride remains a significant therapeutic agent for the management of localized allergic reactions. Its well-defined chemical structure, favorable physicochemical properties, and high selectivity for the histamine H1 receptor underpin its clinical efficacy and safety. The analytical methods detailed herein provide robust frameworks for the quality control and further investigation of this important antihistamine. This guide serves as a foundational resource for professionals engaged in the ongoing research and development of levocabastine-based therapies.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Levocabastine Hydrochloride: Chemical Structure and Properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15967177/docs#an-in-depth-technical-guide-to-levocabastine-hydrochloride-chemical-structure-and-properties\]](https://www.benchchem.com/product/b15967177/docs#an-in-depth-technical-guide-to-levocabastine-hydrochloride-chemical-structure-and-properties)

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